

Certificate of Analysis: Sudan Orange G-d5

Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sudan Orange G-d5*

Cat. No.: *B12370718*

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Product Number: 80-2105-d5

Lot Number: G-01729

Product Identification

Chemical Name: 4-(phenyl-d5-azo)benzene-1,3-diol

Synonyms: **Sudan Orange G-d5**, Solvent Orange 1-d5

Chemical Formula: $C_{12}H_5D_5N_2O_2$

Molecular Weight: 219.25 g/mol

CAS Number: Not available

Physical and Chemical Properties

Property	Specification
Appearance	Orange to reddish-orange crystalline powder
Solubility	Soluble in methanol, acetonitrile, and DMSO
Melting Point	142-145 °C

Analytical Data

Purity and Isotopic Enrichment

Parameter	Method	Result
Chemical Purity	HPLC-UV	≥99.5%
Isotopic Enrichment	Mass Spectrometry	≥98% Deuterium Incorporation
Deuterium Distribution	Mass Spectrometry	See Table 3.1.1

Table 3.1.1: Deuterium Distribution

Isotopic Species	Relative Abundance (%)
d5	98.2
d4	1.5
d3	0.2
d2	<0.1
d1	<0.1
d0	<0.1

Spectroscopic Data

Analysis	Result
¹ H-NMR	Conforms to structure
Mass Spectrum	Conforms to structure
UV-Vis (λ _{max} in Methanol)	388 ± 2 nm

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

Instrumentation: Agilent 1260 Infinity II HPLC system with Diode Array Detector.

Method:

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: 30% B to 95% B over 15 minutes, hold at 95% B for 5 minutes, return to 30% B over 1 minute and re-equilibrate for 4 minutes.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 30 °C
- Detection: UV at 388 nm

Mass Spectrometry (MS)

Instrumentation: Agilent 6545 Q-TOF LC/MS

Method:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Capillary Voltage: 3500 V
- Fragmentor Voltage: 120 V
- Gas Temperature: 325 °C
- Gas Flow: 8 L/min
- Nebulizer Pressure: 35 psig
- Mass Range: 100-500 m/z

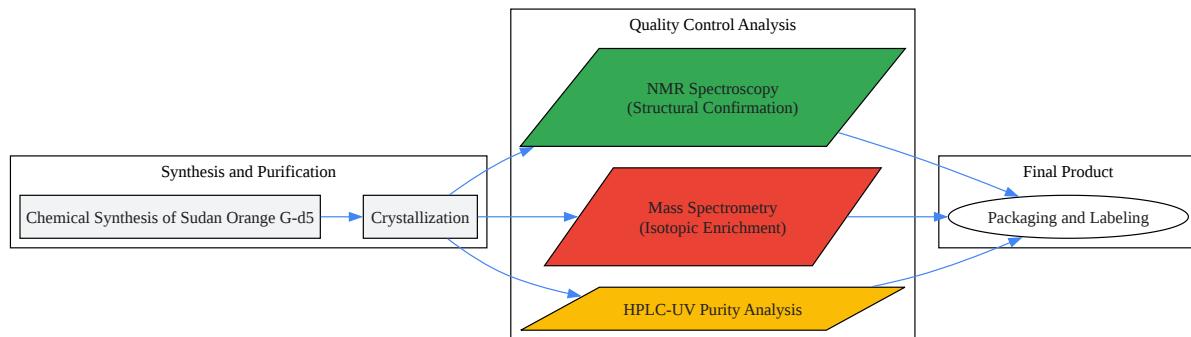
Nuclear Magnetic Resonance (NMR) Spectroscopy

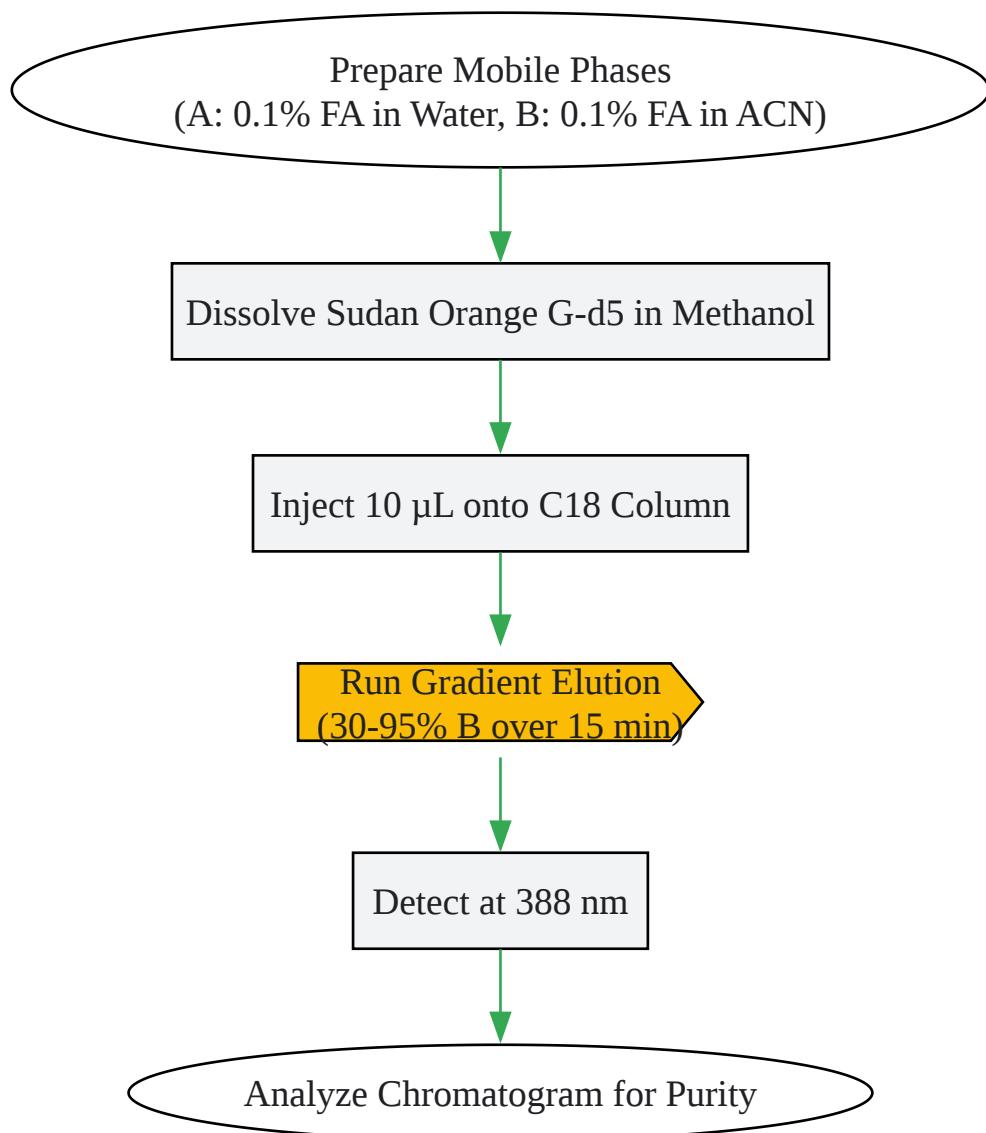
Instrumentation: Bruker Avance III 400 MHz Spectrometer

Method:

- Solvent: DMSO-d6
- Frequency: 400 MHz for ^1H
- Temperature: 25 °C
- Pulse Program: zg30
- Number of Scans: 16
- Relaxation Delay: 1.0 s

Diagrams





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